

# Core Directive: Operational Safety & Disposal Strategy

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## Compound of Interest

Compound Name: 6-Fluoro-2-methylbenzofuran

CAS No.: 139313-87-4

Cat. No.: B135993

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This guide defines the standard operating procedure (SOP) for the containment, handling, and disposal of **6-Fluoro-2-methylbenzofuran** (CAS: 139313-87-4). As a fluorinated heterocyclic compound, this substance presents a dual hazard profile: flammability inherent to the benzofuran core and toxic combustion byproducts (specifically Hydrogen Fluoride) due to the fluorine substitution.<sup>[1]</sup>

**Critical Safety Warning:** Unlike non-halogenated organic solvents, the disposal of this compound requires strict segregation.<sup>[1]</sup> Do not mix with general organic waste streams intended for standard incineration unless the facility is equipped with HF scrubbers.<sup>[1]</sup>

## Compound Identification & Hazard Profile

Before initiating disposal, verify the chemical identity to ensure correct waste stream categorization.<sup>[1]</sup>

Property	Data	Operational Implication
Chemical Name	6-Fluoro-2-methylbenzofuran	Primary identifier for waste manifests.
CAS Number	139313-87-4	Use for regulatory tracking and inventory reconciliation.
Molecular Formula	C <sub>9</sub> H <sub>7</sub> FO	Confirms presence of Fluorine (Halogenated Waste).[1]
Physical State	Liquid (typically) or Low-Melting Solid	Dictates spill cleanup method (absorbent vs. scoop).
Primary Hazard	Combustible / Irritant	Requires grounding during transfer; PPE mandatory.[1]
Disposal Hazard	Releases HF upon combustion	MUST be labeled as "Halogenated Organic Waste". [1]

## Pre-Disposal Handling & Packaging

The integrity of the waste container is the first line of defense.[1] Follow this "Self-Validating" packaging protocol.

### Step 1: Waste Stream Segregation[1]

- Correct Stream: Halogenated Organic Solvents/Waste.[1]
- Incorrect Stream: Do NOT place in "General Organic Waste" or "Aqueous Waste" containers.
- Rationale: Standard incinerators may not have the scrubbing capacity to neutralize the hydrofluoric acid (HF) gas generated when this compound burns, potentially damaging equipment and violating emissions standards.[1]

### Step 2: Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass (Amber).

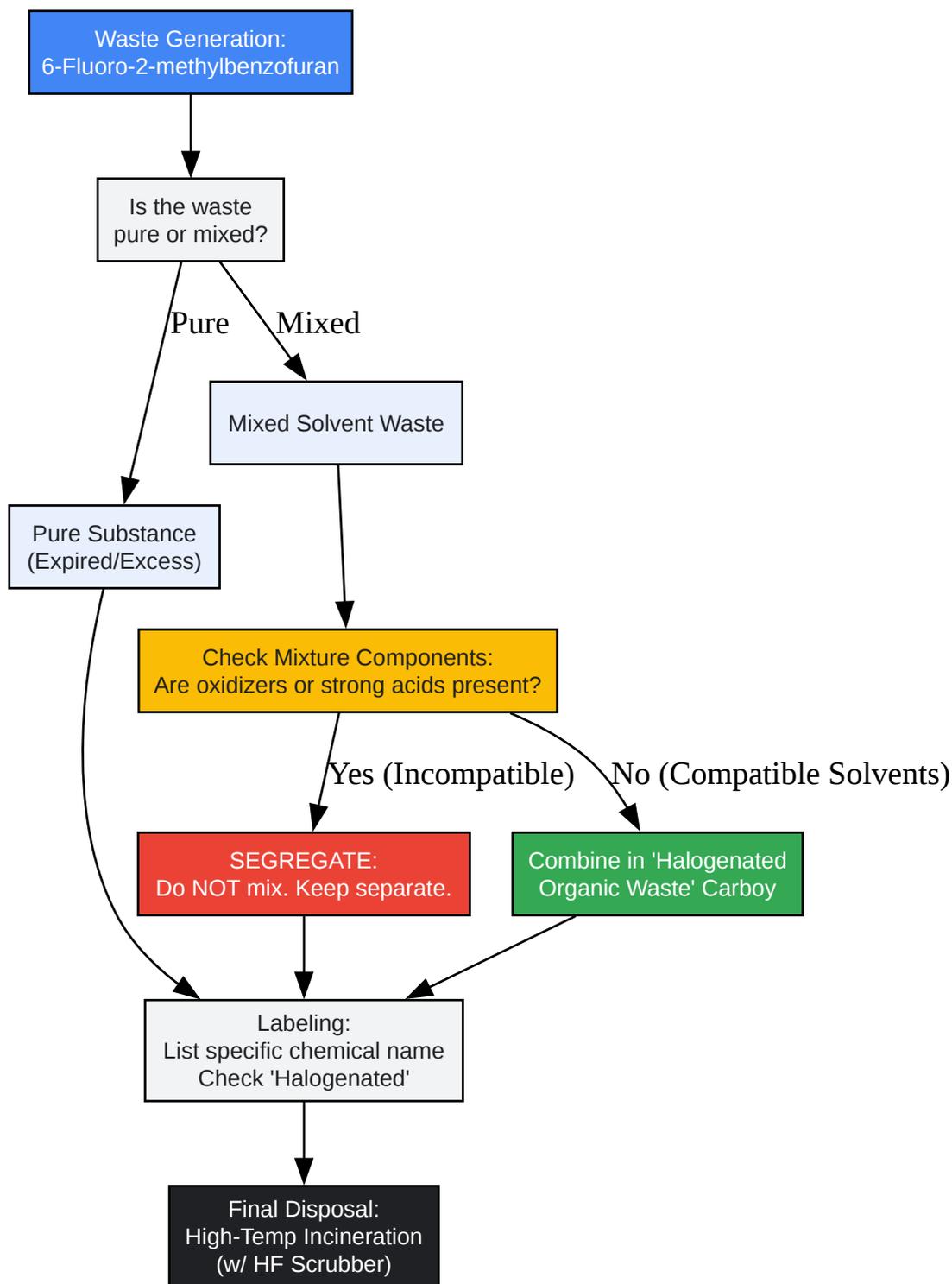
- Cap: Teflon-lined screw cap to prevent organic vapor leaching.
- Headspace: Leave ~10% headspace to allow for thermal expansion during storage/transport.  
[\[1\]](#)

### Step 3: Labeling

- Standard Label: "Hazardous Waste - Halogenated Organic."
- Specific Constituent: Clearly write "**6-Fluoro-2-methylbenzofuran**" and "Contains Fluorine."
- Hazard Checkboxes: Check "Flammable" and "Toxic."[\[1\]](#)

### Disposal Decision Logic (Visualized)

This decision tree guides the researcher from the bench to the final disposal pathway.



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Caption: Operational workflow for segregating and packaging fluorinated benzofuran waste.

## Spill Response Protocol

In the event of a spill, immediate action is required to prevent volatilization and exposure.[1]

Immediate Action: Evacuate the immediate area and ensure ventilation.

Cleanup Procedure:

- PPE: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat.[1] If the spill is >500mL, use a half-mask respirator with organic vapor cartridges.[1]
- Containment: Use a non-combustible absorbent material (Vermiculite or clay-based absorbent).[1]
  - Why? Paper towels can increase surface area and flammability.[1] Clay binds the liquid and suppresses vapor.[1]
- Collection: Scoop the saturated absorbent into a wide-mouth HDPE jar.
- Decontamination: Wipe the surface with a soap/water solution (benzofurans are generally immiscible with water; soap acts as a surfactant to lift the residue).[1]
- Disposal of Debris: Label the debris jar as "Solid Waste contaminated with **6-Fluoro-2-methylbenzofuran** (Flammable/Toxic)."

## Regulatory Framework & Compliance

As a researcher, you are the "generator" of the waste.[1] Compliance relies on accurate characterization.[1]

- RCRA Classification (USA): While **6-Fluoro-2-methylbenzofuran** is not explicitly listed on the EPA "P" or "U" lists, it defaults to a Characteristic Waste due to flammability.
  - Code:D001 (Ignitable).
- Halogen Content: The presence of fluorine mandates that this waste be treated at a facility permitted for Halogenated Organics.[1]
  - Regulatory Note: Burning fluorinated compounds in non-specialized boilers is a violation of the Clean Air Act due to HF emissions.[1]

## References

- National Institutes of Health (NIH). (2024).[1] Unforeseen risks due to the use of fluorinated materials...[1] (Combustion hazards). Retrieved from [[Link](#)][1]

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## Sources

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